

tert-butyl N-(1-cyanoethyl)carbamate chemical properties

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Compound of Interest

Compound Name: *tert-butyl N-(1-cyanoethyl)carbamate*

Cat. No.: B131862

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Technical Guide: tert-Butyl N-(1-cyanoethyl)carbamate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and characterization of **tert-butyl N-(1-cyanoethyl)carbamate**. Due to the limited availability of specific experimental data for this compound, this guide leverages information on closely related isomers and analogous structures to provide a thorough and practical resource. The document details its chemical and physical properties, a plausible experimental protocol for its synthesis, and expected spectroscopic data. Safety and handling precautions based on related compounds are also discussed. This guide is intended to be a valuable resource for researchers, scientists, and professionals in the fields of organic synthesis and drug development.

Introduction

tert-Butyl N-(1-cyanoethyl)carbamate is a carbamate derivative containing a nitrile functional group. The presence of the tert-butoxycarbonyl (Boc) protecting group on the nitrogen atom makes it a potentially useful building block in organic synthesis, particularly in the preparation

of modified amino acids and other nitrogen-containing compounds. The cyano group can be further transformed into other functional groups such as amines, carboxylic acids, or amides, making this molecule a versatile intermediate.

It is crucial to distinguish **tert-butyl N-(1-cyanoethyl)carbamate** from its structural isomer, tert-butyl N-(2-cyanoethyl)carbamate, as their chemical reactivity and physical properties are expected to differ. This guide focuses specifically on the 1-cyanoethyl isomer.

Chemical and Physical Properties

Direct experimental data for **tert-butyl N-(1-cyanoethyl)carbamate** is scarce in the public domain. The following table summarizes key chemical identifiers and predicted or analogous physical properties. For comparison, data for the related compound tert-butyl N-(1-cyano-1-methylethyl)carbamate is also included.

Property	Value	Source
IUPAC Name	tert-butyl N-(1-cyanoethyl)carbamate	-
Synonyms	Boc-1-amino-1-cyanoethane	-
CAS Number	100927-09-1 ((R)-enantiomer)	BLDpharm
Molecular Formula	C ₈ H ₁₄ N ₂ O ₂	Calculated
Molecular Weight	170.21 g/mol	Calculated
Appearance	Expected to be a solid or oil	-
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Expected to be soluble in organic solvents like dichloromethane, ethyl acetate, and methanol.	-

Comparative Data for tert-butyl N-(1-cyano-1-methylethyl)carbamate:

Property	Value	Source
Molecular Formula	C ₉ H ₁₆ N ₂ O ₂	PubChem
Molecular Weight	184.24 g/mol	PubChem

Synthesis

A plausible and common method for the synthesis of **tert-butyl N-(1-cyanoethyl)carbamate** is the Boc-protection of the corresponding amine, 1-amino-1-cyanoethane. This reaction is typically carried out using di-tert-butyl dicarbonate (Boc₂O) in the presence of a base.

Experimental Protocol: Synthesis of **tert-butyl N-(1-cyanoethyl)carbamate**

Materials:

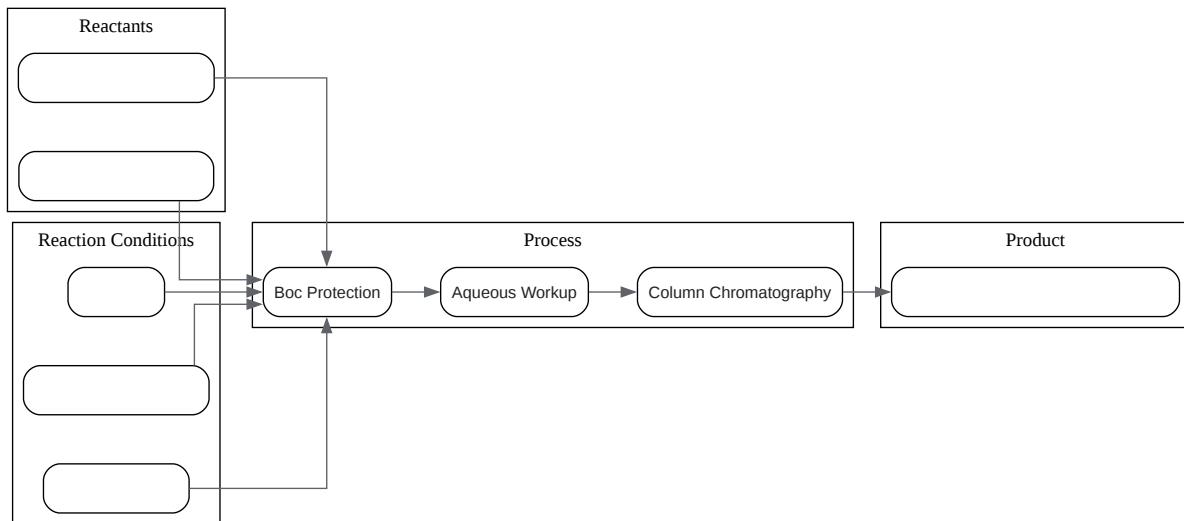
- 1-amino-1-cyanoethane (or its hydrochloride salt)
- Di-tert-butyl dicarbonate (Boc₂O)
- Triethylamine (Et₃N) or Sodium Bicarbonate (NaHCO₃)
- Dichloromethane (CH₂Cl₂) or Tetrahydrofuran (THF)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Solvents for purification (e.g., ethyl acetate, hexanes)

Procedure:

- To a solution of 1-amino-1-cyanoethane (1.0 eq) in dichloromethane (or THF) at 0 °C, add triethylamine (1.1 eq) (or an aqueous solution of sodium bicarbonate).

- Slowly add a solution of di-tert-butyl dicarbonate (1.1 eq) in the same solvent to the reaction mixture.
- Allow the reaction to warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction with water.
- Separate the organic layer. If the reaction was performed in a water-miscible solvent like THF, remove the solvent under reduced pressure and then partition the residue between water and an organic solvent like ethyl acetate.
- Wash the organic layer sequentially with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the desired **tert-butyl N-(1-cyanoethyl)carbamate**.

Synthesis Workflow Diagram



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